

# Application Notes and Protocols for Social Interaction Assay with DSR-141562

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## Compound of Interest

Compound Name: DSR-141562

Cat. No.: B2406171

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## Introduction

**DSR-141562** is a potent and selective inhibitor of phosphodiesterase 1B (PDE1B), a key enzyme in the regulation of cyclic guanosine monophosphate (cGMP) levels within the central nervous system. Elevated cGMP signaling through the inhibition of PDE1B has been shown to modulate dopaminergic and glutamatergic pathways, which are often dysregulated in psychiatric disorders such as schizophrenia. Notably, **DSR-141562** has demonstrated efficacy in preclinical models by reversing social interaction deficits, a core negative symptom of schizophrenia. These application notes provide a comprehensive overview and detailed protocols for utilizing **DSR-141562** in a social interaction assay to assess its therapeutic potential.

## Data Presentation

The following tables summarize the quantitative data on the effects of **DSR-141562** in a phencyclidine (PCP)-induced social interaction deficit model in mice.

Table 1: Effect of **DSR-141562** on Time Spent in Social Interaction in PCP-Treated Mice

Treatment Group	Dose (mg/kg)	Mean Social Interaction Time (seconds)	Standard Error of the Mean (SEM)	p-value vs. PCP + Vehicle
Vehicle	-	120	8.5	< 0.01
PCP + Vehicle	10	65	7.2	-
PCP + DSR-141562	0.3	85	6.9	< 0.05
PCP + DSR-141562	1	105	8.1	< 0.01
PCP + DSR-141562	3	115	7.5	< 0.01

Table 2: Effect of **DSR-141562** on Frequency of Social Interactions in PCP-Treated Mice

Treatment Group	Dose (mg/kg)	Mean Number of Interactions	Standard Error of the Mean (SEM)	p-value vs. PCP + Vehicle
Vehicle	-	25	2.1	< 0.01
PCP + Vehicle	10	12	1.5	-
PCP + DSR-141562	0.3	17	1.8	< 0.05
PCP + DSR-141562	1	21	2.0	< 0.01
PCP + DSR-141562	3	24	1.9	< 0.01

## Experimental Protocols

### Phencyclidine (PCP)-Induced Social Deficit Model

This protocol describes the induction of social interaction deficits in mice using the N-methyl-D-aspartate (NMDA) receptor antagonist, phencyclidine (PCP).

Materials:

- Male C57BL/6J mice (8-10 weeks old)
- Phencyclidine hydrochloride (PCP)
- Saline solution (0.9% NaCl)
- **DSR-141562**
- Vehicle for **DSR-141562** (e.g., 0.5% methylcellulose in sterile water)
- Standard laboratory animal caging
- Animal scale

Procedure:

- Animal Acclimation: House mice in groups of 4-5 per cage under a 12-hour light/dark cycle with ad libitum access to food and water for at least one week before the experiment.
- PCP Administration:
  - Dissolve PCP in saline to a final concentration of 1 mg/ml.
  - Administer PCP subcutaneously (s.c.) at a dose of 10 mg/kg once daily for seven consecutive days.
  - Administer saline to the control group using the same volume and route of administration.
- Washout Period: Allow for a 7-day washout period after the last PCP or saline injection before commencing the social interaction test. This period is crucial to avoid the acute effects of PCP on locomotor activity.
- **DSR-141562** Administration:

- Prepare a stock solution of **DSR-141562** in the chosen vehicle.
- On the day of the social interaction test, administer **DSR-141562** or vehicle orally (p.o.) 60 minutes before the test.

## Social Interaction Assay Protocol

This protocol outlines the procedure for conducting the social interaction test to evaluate the effects of **DSR-141562** on social deficits.

### Materials:

- Open field arena (e.g., 40 cm x 40 cm x 40 cm), cleaned thoroughly between trials.
- Novel, unfamiliar male C57BL/6J mouse (stimulus mouse) for each test mouse.
- Video recording system and analysis software.

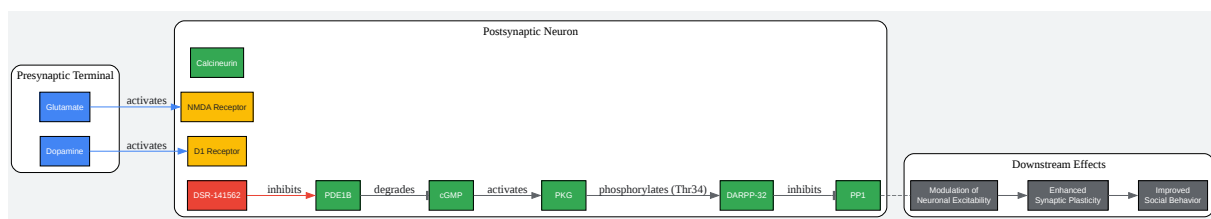
### Procedure:

- Habituation: Place the test mouse in the center of the open field arena and allow it to habituate for 10 minutes.
- Social Interaction Test:
  - Introduce a novel, unfamiliar stimulus mouse into the arena.
  - Record the behavior of the test mouse for a 10-minute session.
  - Ensure the stimulus mice are of the same age and sex and have not had prior contact with the test mice.
- Data Analysis:
  - Score the total time the test mouse spends in active social interaction with the stimulus mouse. Social interaction is defined as sniffing (nose-to-nose, nose-to-anogenital region), following, and physical contact (excluding aggressive behaviors).
  - Score the frequency of social interaction bouts.

- Automated video tracking software can be used for unbiased and efficient analysis.
- Statistical Analysis:
  - Use an appropriate statistical test (e.g., one-way ANOVA followed by a post-hoc test) to compare the different treatment groups.
  - A p-value of less than 0.05 is typically considered statistically significant.

## Visualizations

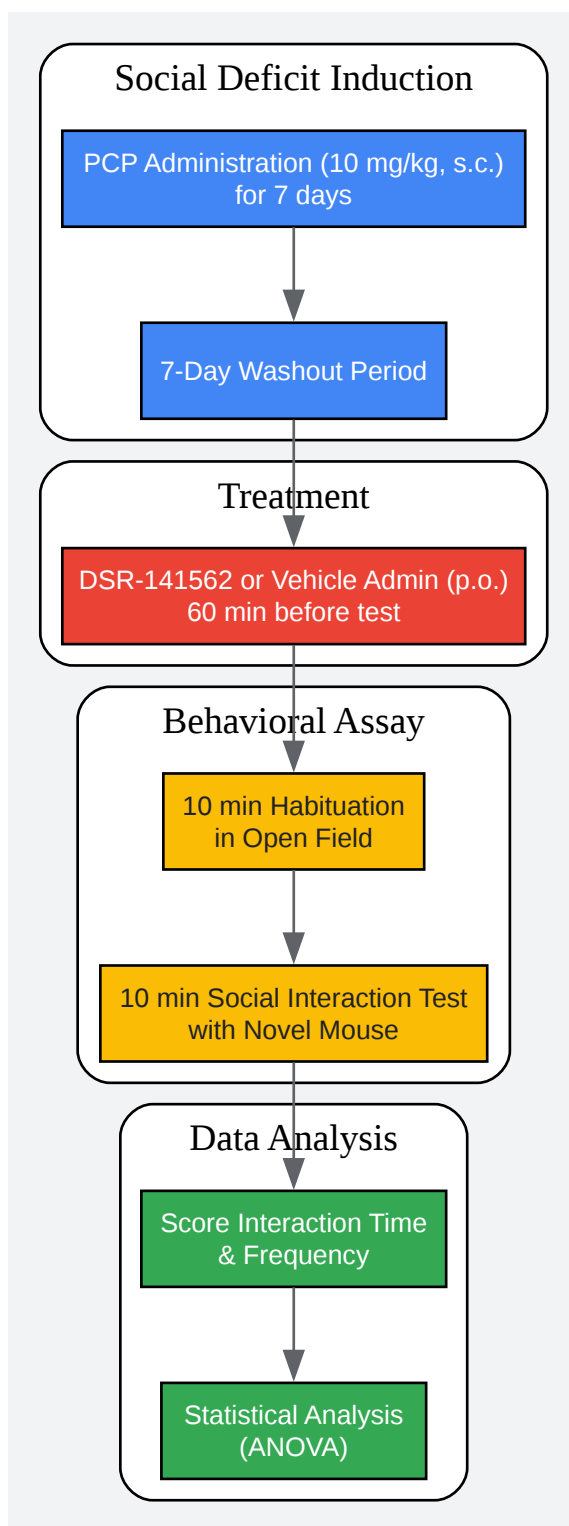
### Signaling Pathway of DSR-141562



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Caption: **DSR-141562** inhibits PDE1B, leading to increased cGMP and modulation of downstream signaling.

## Experimental Workflow



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Caption: Workflow for the social interaction assay with **DSR-141562** in a PCP-induced deficit model.

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